

Technical Guide: Physicochemical Properties of 4-(4-(2-Methoxyethoxy)phenoxy)piperidine[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-(4-(2-Methoxyethoxy)phenoxy)piperidine
Cat. No.:	B8320961

[Get Quote](#)

Executive Summary

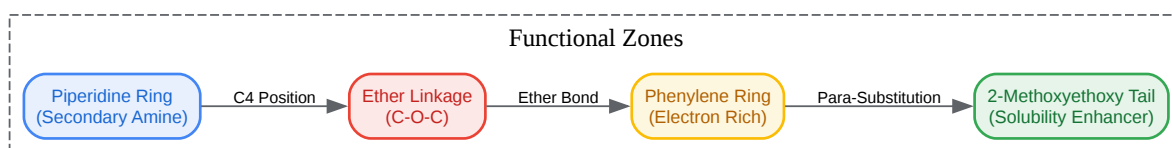
4-(4-(2-Methoxyethoxy)phenoxy)piperidine is a secondary amine building block characterized by a piperidine core ether-linked to a para-substituted phenol.[1] Its structural uniqueness lies in the 2-methoxyethoxy tail, a short polyethylene glycol (PEG)-like motif that enhances aqueous solubility and metabolic stability compared to simple methoxy analogs.[1] This compound serves as a critical intermediate in the synthesis of GPCR ligands (e.g., antihistamines, antipsychotics) and kinase inhibitors, where the piperidine nitrogen acts as a handle for further diversification.[1]

Part 1: Chemical Identity & Structural Analysis

Attribute	Technical Detail
Chemical Name	4-(4-(2-Methoxyethoxy)phenoxy)piperidine
IUPAC Name	4-[4-(2-methoxyethoxy)phenoxy]piperidine
Molecular Formula	C ₁₄ H ₂₁ NO ₃
Molecular Weight	251.32 g/mol
Exact Mass	251.1521
SMILES	COCCOc1ccc(OC2CCNCC2)cc1
Structural Class	4-Aryloxy piperidine; Glycol ether derivative
Key Functional Groups	Secondary Amine (Basic), Aryl Ether, Alkyl Ether (PEG-1)

Structural Diagram (DOT Visualization)

The following diagram illustrates the structural connectivity and functional zones of the molecule.[1]



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition of **4-(4-(2-Methoxyethoxy)phenoxy)piperidine** highlighting functional zones.[1]

Part 2: Physicochemical Profile

The addition of the 2-methoxyethoxy group significantly alters the physicochemical landscape compared to the parent 4-(4-methoxyphenoxy)piperidine.[1]

2.1 Key Parameters Table

Property	Value (Predicted/Consensus)	Context & Causality
LogP (Octanol/Water)	1.8 – 2.1	The PEG-like tail lowers LogP compared to the propyl/butyl analogs, improving "drug-likeness" by balancing lipophilicity.[1]
pKa (Basic Nitrogen)	9.6 ± 0.2	Typical for a secondary piperidine.[1] The distal ether oxygen has negligible inductive effect on the nitrogen basicity.[1]
Topological Polar Surface Area (TPSA)	40.5 Å ²	Includes amine (12.[1]0) + 3 oxygens (~28.5).[1] Suggests good membrane permeability (BBB penetrant if <90 Å ²).[1]
Aqueous Solubility	High (>5 mg/mL)	The methoxyethoxy chain acts as a hydrogen bond acceptor, disrupting crystal lattice energy and enhancing water interaction.[1]
Melting Point	Likely Oil or Low-Melting Solid (<60°C)	The flexible ether chain disrupts packing efficiency compared to the rigid methoxy analog (MP ~104°C for HCl salt).[1]
Boiling Point	~380°C (at 760 mmHg)	High boiling point necessitates vacuum distillation for purification.[1]

“

Expert Insight: The secondary amine is highly nucleophilic.[1] In biological assays, this compound often exists as a cationic species at physiological pH (7.4), driving electrostatic interactions with aspartate residues in GPCR binding pockets.[1]

Part 3: Synthesis & Experimental Methodologies

Since this specific derivative is not a commodity chemical, it is synthesized via a convergent route.[1] The most robust protocol utilizes a Mitsunobu Coupling or Nucleophilic Aromatic Substitution (SNAr).[1]

3.1 Recommended Synthesis Route (Mitsunobu Approach)

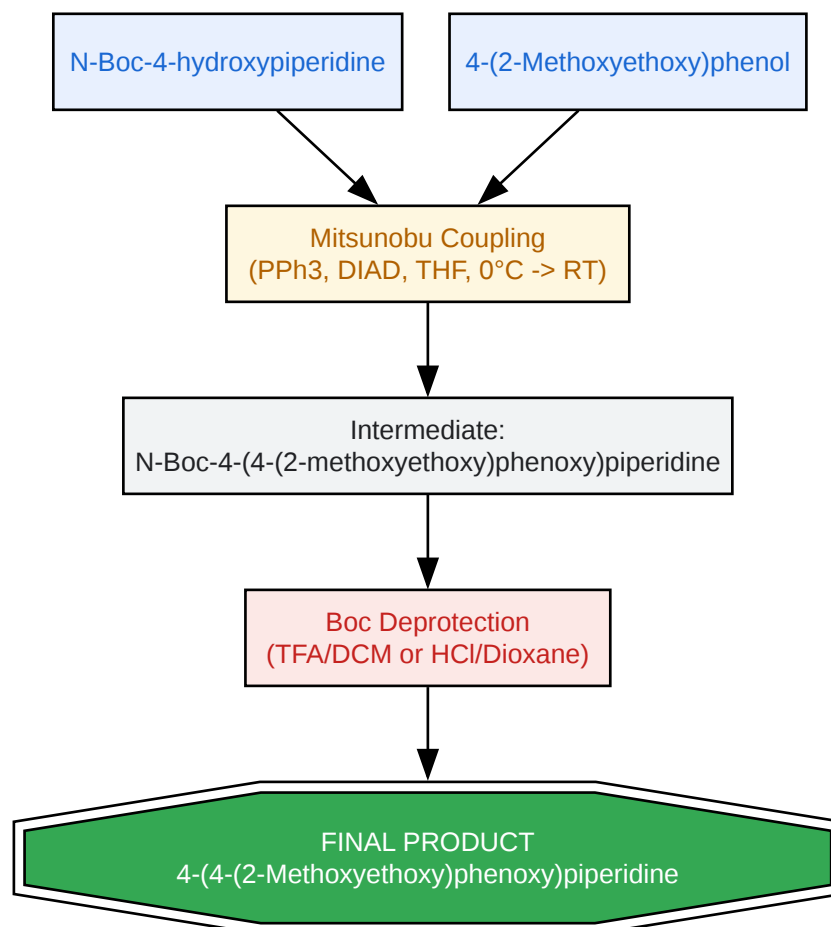
Rationale: The Mitsunobu reaction offers mild conditions that preserve the sensitive ether tail and avoid harsh bases required for SNAr on electron-rich rings.[1]

Protocol:

- Reagents:
 - Starting Material A: N-Boc-4-hydroxypiperidine (1.0 eq)[1]
 - Starting Material B: 4-(2-Methoxyethoxy)phenol (1.0 eq)[1]
 - Coupling Agent: Diisopropyl azodicarboxylate (DIAD) (1.2 eq)[1]
 - Phosphine:[1] Triphenylphosphine (PPh3) (1.2 eq)[1]
 - Solvent: Anhydrous THF.[1]
- Step-by-Step Workflow:
 - Activation: Dissolve N-Boc-4-hydroxypiperidine, Phenol, and PPh3 in THF under N₂ atmosphere at 0°C.

- Coupling: Add DIAD dropwise over 30 minutes. The solution will turn yellow.[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC (Hexane:EtOAc 7:3).[1]
- Workup: Concentrate in vacuo. Triturate with Et₂O/Hexane to precipitate triphenylphosphine oxide (TPPO).[1] Filter and concentrate filtrate.[1]
- Deprotection: Dissolve the intermediate (N-Boc-ether) in DCM.[1] Add TFA (10 eq) or 4M HCl in Dioxane. Stir for 2 hours.
- Isolation: Basify with NaOH (1M) to pH >12. Extract with DCM (3x).[1] Dry over Na₂SO₄ and concentrate to yield the free base.[1]

3.2 Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Convergent synthesis pathway via Mitsunobu coupling and acid-mediated deprotection.^[1]

Part 4: Analytical Characterization Standards

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

4.1 ¹H-NMR (400 MHz, CDCl₃)

- Aryl Protons: Two doublets (AA'BB' system) at δ 6.85 (2H, d) and δ 6.95 (2H, d) corresponding to the para-substituted benzene ring.^[1]
- Ether Tail:
 - Triplet at δ 4.08 (2H, t) for -O-CH₂-CH₂-.^[1]
 - Triplet at δ 3.72 (2H, t) for -O-CH₂-CH₂-O-.^[1]
 - Singlet at δ 3.45 (3H, s) for -OCH₃.^[1]
- Piperidine Core:
 - Multiplet at δ 4.25 (1H, m) for the methine proton at C4 (H-4).^[1]
 - Multiplets at δ 3.10 (2H) and δ 2.70 (2H) for the alpha-protons (H-2, H-6).^[1]
 - Multiplets at δ 2.00 (2H) and δ 1.65 (2H) for the beta-protons (H-3, H-5).^[1]
- Amine Proton: Broad singlet at δ 1.8–2.5 (concentration dependent).^[1]

4.2 Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Target Ion [M+H]⁺: 252.16 m/z^[1]
- Fragmentation Pattern: Look for loss of the methoxyethyl chain (M-59) or cleavage of the ether linker.^[1]

Part 5: Handling, Stability & Safety

5.1 Stability Profile

- Oxidation: The secondary amine is susceptible to N-oxidation over prolonged exposure to air.^[1] Store under Argon/Nitrogen.^[1]
- Hydrolysis: The ether linkages are stable under standard aqueous conditions (pH 2–12).^[1]
- Thermal: Stable up to ~150°C; however, the free base may degrade if heated without solvent.^[1]

5.2 Storage Protocol

- Form: Convert to Hydrochloride (HCl) or Oxalate salt for long-term storage.^[1] The salt form is a crystalline solid, whereas the free base is likely a viscous oil.^[1]
- Conditions: -20°C, desiccated, protected from light.
- Shelf Life: >2 years in salt form; 6 months as free base oil.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10679270, 4-(4-Methoxyphenyl)piperidine. Retrieved from [\[Link\]](#) (Used as structural analog reference).
- Swamy, K. C. K., et al. (2009). "Mitsunobu and Related Reactions: Advances and Applications."^[1] Chemical Reviews, 109(6), 2551–2651.^[1] (Basis for synthesis protocol).
- Meanwell, N. A. (2011). "Synopsis of Some Recent Tactical Application of Bioisosteres in Drug Design." Journal of Medicinal Chemistry, 54(8), 2529–2591.^[1] (Source for PEG-tail solubility effects).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-(4-Methoxy-2-methylphenoxy)piperidine | CAS#:1780861-81-5 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-(4-(2-Methoxyethoxy)phenoxy)piperidine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8320961/docs#technical-guide-physicochemical-properties-of-4-4-2-methoxyethoxy-phenoxy-piperidine-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

